4-(3-Fluorophenoxy)benzaldehyde molecular weight

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Compound of Interest

Compound Name:	*4-(3-Fluorophenoxy)benzaldehyde*
CAS No.:	*939758-29-9*
Cat. No.:	*B1313511*

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An In-depth Technical Guide to **4-(3-Fluorophenoxy)benzaldehyde**: Properties, Synthesis, and Applications in Drug Discovery

Abstract

4-(3-Fluorophenoxy)benzaldehyde is a fluorinated diaryl ether derivative that serves as a highly valuable and versatile intermediate in synthetic chemistry. Its molecular architecture, which features a reactive aldehyde, a stable ether linkage, and a strategically placed fluorine atom, makes it a compelling building block for the development of complex molecules in the pharmaceutical and materials science sectors. The aldehyde group provides a reactive handle for a multitude of chemical transformations, while the fluorine atom can enhance crucial properties such as metabolic stability and receptor binding affinity in bioactive compounds. This technical guide offers a comprehensive examination of the compound's physicochemical properties, provides a detailed, field-proven protocol for its synthesis and characterization, and explores its significant potential as a scaffold in drug discovery and development.

Introduction to **4-(3-Fluorophenoxy)benzaldehyde**

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In the landscape of medicinal chemistry, diaryl ether motifs are prevalent structures found in numerous biologically active compounds. The strategic introduction of a fluorine atom into such scaffolds is a widely employed tactic to modulate the electronic and lipophilic properties of a molecule, often leading to improved pharmacokinetic and pharmacodynamic profiles. **4-(3-Fluorophenoxy)benzaldehyde**, with its precise isomeric arrangement, embodies these key structural features.

It is critical to distinguish this compound, CAS No. 939758-29-9, from its common isomer, 4-fluoro-3-phenoxybenzaldehyde (CAS No. 68359-57-9). In the specified topic molecule, the phenoxy group is at the 4-position of the benzaldehyde ring, and the fluorine is at the 3-position of that phenoxy ring. This structural nuance is vital for synthetic planning and for understanding its interaction with biological targets. This guide focuses exclusively on the **4-(3-Fluorophenoxy)benzaldehyde** isomer.

Physicochemical and Spectroscopic Properties

The fundamental properties of a compound are paramount for its application in synthesis. The data for **4-(3-Fluorophenoxy)benzaldehyde** are summarized below.

Property	Value	Source(s)
Molecular Formula	$C_{13}H_9FO_2$	[1][2]
Molecular Weight	216.21 g/mol	[1][3]
Monoisotopic Mass	216.05865 Da	[2][3]
CAS Number	939758-29-9	[1]
Appearance	White to pale yellow crystalline powder	[4]
Solubility	Soluble in ethanol, acetone, DMSO; insoluble in water	[4]
Predicted XlogP	3.5	[2]
Hydrogen Bond Donor Count	0	[3]
Hydrogen Bond Acceptor Count	3	[3]

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Spectroscopic Profile

- ^{1}H NMR: The proton NMR spectrum is expected to show distinct signals for the aldehyde proton (δ ≈ 9.8-10.0 ppm) and a complex series of multiplets in the aromatic region (δ ≈ 7.0-8.0 ppm) corresponding to the nine aromatic protons on the two rings.
- ^{13}C NMR: The carbon spectrum will feature a characteristic downfield signal for the aldehyde carbonyl carbon (δ ≈ 190 ppm) and multiple signals in the aromatic region, with the carbon atoms bonded to fluorine and oxygen showing distinct chemical shifts.
- ^{19}F NMR: A singlet is expected for the single fluorine atom, providing clear evidence of its presence.
- FTIR: The infrared spectrum will exhibit a strong carbonyl (C=O) stretching band around 1700 cm^{-1}, C-O-C ether stretching bands around 1200-1250 cm^{-1}, and C-F stretching vibrations.
- Mass Spectrometry: The predicted monoisotopic mass is 216.05865 Da.[2][3] High-resolution mass spectrometry should confirm this exact mass. The predicted m/z for the $[M+H]^+$ adduct is 217.06593.[2]

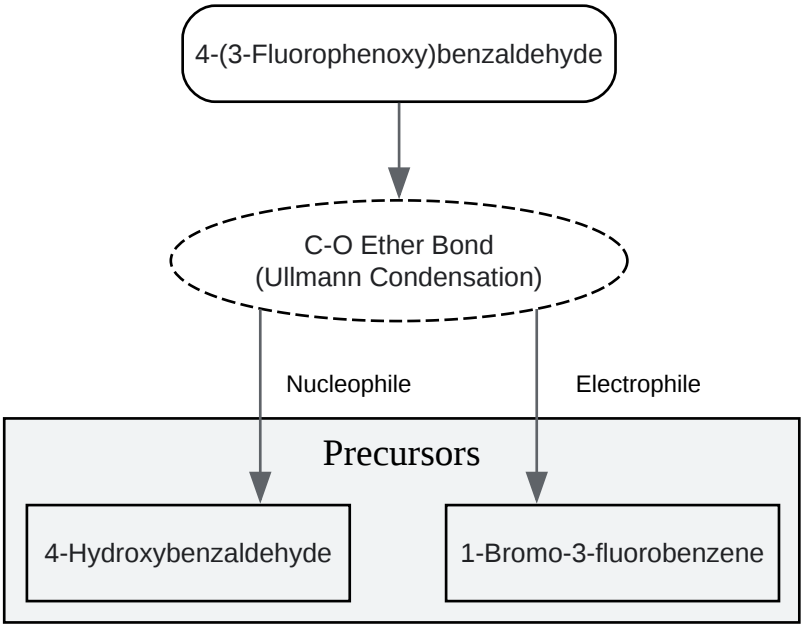
Synthesis and Purification

The most logical and industrially scalable approach to synthesizing **4-(3-Fluorophenoxy)benzaldehyde** is through a nucleophilic aromatic substitution reaction, specifically an Ullmann condensation.

Retrosynthetic Analysis

The key disconnection is at the diaryl ether bond. This leads to two primary precursors: 4-hydroxybenzaldehyde and an activated 3-fluorophenyl derivative, such as 1-bromo-3-fluorobenzene or 1-iodo-3-fluorobenzene. This approach is advantageous as it utilizes commercially available and relatively inexpensive starting materials.

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Caption: Retrosynthetic analysis of **4-(3-Fluorophenoxy)benzaldehyde**.

Experimental Protocol: Ullmann Condensation

This protocol is a self-validating system where reaction progress can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).

Materials:

- 4-Hydroxybenzaldehyde (1.0 eq)
- 1-Bromo-3-fluorobenzene (1.2 eq)
- Copper(I) iodide (CuI) (0.1 eq)
- Potassium carbonate (K_2CO_3), anhydrous (2.0 eq)
- N,N-Dimethylformamide (DMF), anhydrous
- Toluene

Procedure:

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- Reactor Setup: To a dry three-neck round-bottom flask equipped with a magnetic stirrer, reflux condenser, and a nitrogen inlet, add 4-hydroxybenzaldehyde, anhydrous potassium carbonate, and copper(I) iodide.
    - Causality: Anhydrous conditions and an inert nitrogen atmosphere are crucial to prevent side reactions and deactivation of the copper catalyst. K_2CO_3 acts as the base to deprotonate the phenol, forming the active nucleophile.
- Solvent and Reagent Addition: Add anhydrous DMF to the flask to dissolve the solids. Then, add 1-bromo-3-fluorobenzene via syringe.
    - Causality: DMF is a polar aprotic solvent that effectively solvates the ions involved in the reaction, accelerating the rate of this SNAr-type condensation.
- Reaction: Heat the mixture to 120-130 °C with vigorous stirring. Monitor the reaction progress by TLC (e.g., using a 3:1 Hexane:Ethyl Acetate mobile phase) until the 4-hydroxybenzaldehyde spot is consumed (typically 12-24 hours).
- Work-up: Cool the reaction mixture to room temperature. Pour the mixture into a separatory funnel containing water and ethyl acetate.
    - Causality: This step quenches the reaction and partitions the organic product into the ethyl acetate layer, while inorganic salts remain in the aqueous layer.
- Extraction: Extract the aqueous layer twice more with ethyl acetate. Combine the organic layers.
- Washing: Wash the combined organic layers with water, followed by a saturated brine solution.
    - Causality: Washing with brine helps to remove residual water from the organic layer and break up any emulsions.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate ($MgSO_4$), filter, and concentrate the solvent under reduced pressure using a rotary evaporator.

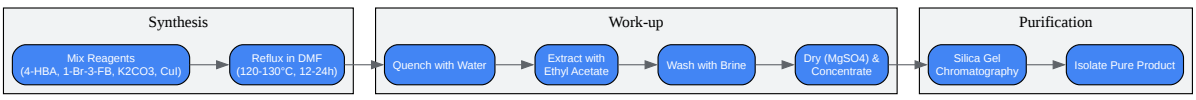
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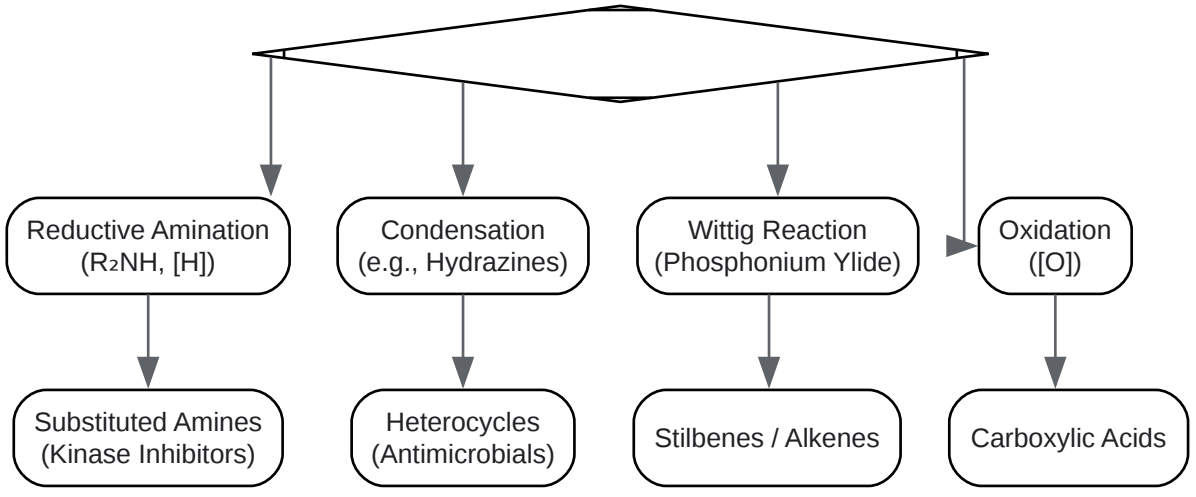
Purification Workflow

The crude product obtained is typically a brown oil or solid which requires purification.

Protocol: Flash Column Chromatography

- Adsorbent: Slurry pack a glass column with silica gel in hexane.
- Loading: Dissolve the crude product in a minimal amount of dichloromethane or ethyl acetate and adsorb it onto a small amount of silica gel. Once dry, load this solid onto the top of the column.
- Elution: Elute the column with a gradient of ethyl acetate in hexane (e.g., starting from 5% ethyl acetate and gradually increasing to 20%). Collect fractions and analyze by TLC.
  - Causality: The polarity gradient allows for the separation of the non-polar starting materials and byproducts from the more polar desired product.
- Isolation: Combine the pure fractions and remove the solvent under reduced pressure to yield **4-(3-Fluorophenoxy)benzaldehyde** as a purified solid.





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